Application Note: (+/-)-PPCC Oxalate for Studying Synaptic Plasticity

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Compound of Interest	
Compound Name:	*(+/-)-PPCC oxalate*
CAS No.:	*932736-91-9*
Cat. No.:	*B560277*

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Executive Summary

(+/-)-PPCC oxalate is a high-affinity, selective Sigma-1 receptor (σ1R) agonist (K_i = 1.5 nM). Unlike non-selective sigma ligands (e.g., (+)-SKF-10,047 or PRE-084), PPCC offers a superior selectivity profile against dopaminergic, muscarinic, and NMDA receptors, making it a precision tool for dissecting the specific contribution of σ1R chaperoning activity to synaptic plasticity.

This guide details the pharmacological profile, mechanistic pathways, and validated protocols for utilizing **(+/-)-PPCC oxalate** in ex vivo hippocampal slice electrophysiology (LTP/LTD) and behavioral cognition assays.

Pharmacological Profile & Mechanism of Action

Chemical Identity[2][3]

- Compound Name: **(+/-)-PPCC oxalate**[1]
- IUPAC: (±)-Methyl (1R,2S/1S,2R)-2-[(4-hydroxy-4-phenylpiperidin-1-yl)methyl]-1-(4-methylphenyl)cyclopropanecarboxylate oxalate

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- Molecular Weight: 469.53 g/mol [2]
- Solubility: Soluble in DMSO (up to 100 mM) and Ethanol (up to 10 mM).

Receptor Selectivity

Target Receptor	Affinity (K_i)	Functional Effect
Sigma-1 (σ1)	1.5 nM	Agonist
Sigma-2 (σ2)	50.8 nM	Weak binding
DAT / SERT	> 10,000 nM	Negligible
Muscarinic / Dopamine	> 10,000 nM	Negligible

Mechanistic Pathway in Plasticity

(+/-)-PPCC exerts its pro-cognitive and plasticity-enhancing effects by activating the Sigma-1 receptor, a ligand-operated molecular chaperone located at the Mitochondria-Associated Membrane (MAM) of the Endoplasmic Reticulum (ER).

The "Chaperone-Gating" Hypothesis:

- Resting State: σ1R is complexed with BiP (GRP78) at the MAM.
- Activation: PPCC binding causes σ1R dissociation from BiP.
- Translocation: Active σ1R translocates to the plasma membrane and ER reticular network.
- Effector Modulation:
  - NMDAR Potentiation: σ1R stabilizes GluN2B subunits at the synaptic membrane, preventing endocytosis.
  - Calcium Homeostasis: σ1R stabilizes IP3 Receptors (IP3R), ensuring proper Ca^{2+} flow from ER to mitochondria, boosting ATP production required for LTP maintenance.

Pathway Visualization

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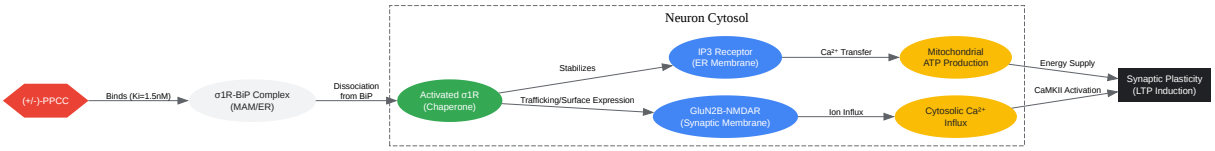

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Figure 1: Signal transduction pathway of **(+/-)-PPCC oxalate**. Binding triggers σ1R chaperone activity, enhancing mitochondrial energetics and NMDA receptor stability to facilitate Long-Term Potentiation (LTP).

Experimental Protocols

Stock Solution Preparation

The oxalate salt improves stability but requires careful handling to prevent precipitation in high-calcium buffers (though negligible at nM working concentrations).

- Weighing: Calculate mass for a 10 mM stock solution.
  - Formula: Mass (mg) = [Concentration (mM) × Volume (mL) × MW (469.53)]
- Solvent: Dissolve completely in 100% DMSO. Vortex for 30 seconds.
- Storage: Aliquot into light-protective amber tubes (20 µL/tube) and store at -20°C. Avoid repeated freeze-thaw cycles.
- Working Solution: Dilute 1:1000 in ACSF or culture medium to achieve 10 µM, then serially dilute to the target concentration (typically 10–100 nM).

Ex Vivo Hippocampal LTP Protocol

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This protocol is optimized for observing the rescue of LTP in deficit models (e.g., Aβ-induced impairment or cholinergic depletion).

Reagents:

- aCSF (Artificial Cerebrospinal Fluid): 124 mM NaCl, 4.4 mM KCl, 1 mM Na_2HPO_4, 25 mM $NaHCO_3$, 2 mM $CaCl_2$, 1 mM $MgSO_4$, 10 mM Glucose. Carbox ygenated (95% O_2 / 5% CO_2).
- Control: Vehicle (DMSO < 0.01%).
- Antagonist (Validation): NE-100 (1 µM) or BD-1047 (1 µM) to confirm σ1R specificity.

Workflow:

- Slice Preparation: Prepare 400 µm transverse hippocampal slices from male Wistar rats or C57BL/6 mice using a vibratome in ice-cold cutting solution.
- Recovery: Incubate slices in aCSF at room temperature for at least 90 minutes.
- Drug Application (Critical Step):
  - Timing: Perfusion of (+/-)-PPCC (10–100 nM) should begin 20 minutes prior to baseline recording to allow tissue penetration and σ1R translocation.
  - Maintenance: Continue perfusion throughout the baseline and induction phases.
- Electrophysiology Recording:
  - Stimulation: Schaffer collaterals (bipolar electrode).
  - Recording: Field Excitatory Postsynaptic Potentials (fEPSPs) in the CA1 stratum radiatum.
  - Baseline: Record stable fEPSPs (stimulation intensity set to 40-50% max response) for 20 minutes.
  - Induction (HFS): Apply High-Frequency Stimulation (e.g., 2 trains of 100 Hz for 1s, separated by 20s).

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- Post-Induction: Record fEPSPs for 60 minutes.

Data Analysis: Normalize fEPSP slope to the average of the 20-minute baseline. Compare the last 10 minutes of recording between Vehicle and PPCC groups.

Workflow Diagram

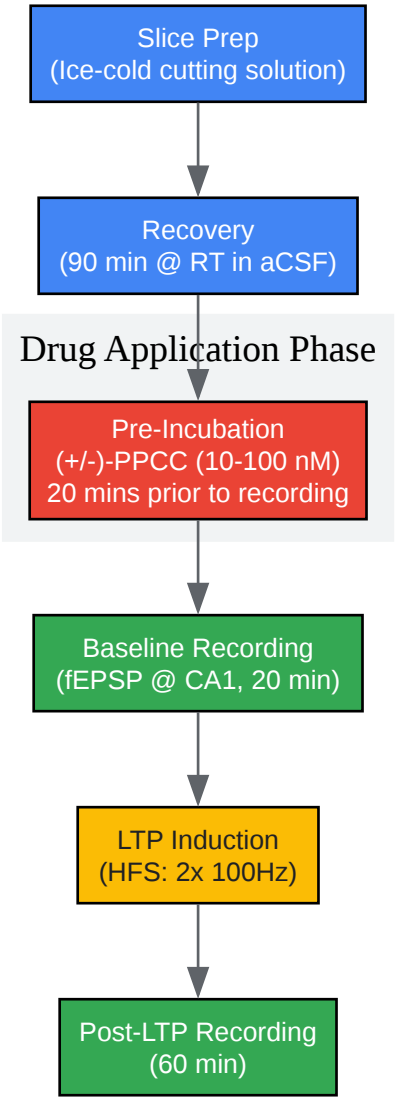

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Figure 2: Experimental timeline for evaluating (+/-)-PPCC effects on synaptic plasticity.

Troubleshooting & Controls (Self-Validating Systems)

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To ensure scientific integrity, every experiment using (+/-)-PPCC must include specific controls to rule out off-target effects or artifacts.

Issue	Potential Cause	Solution / Control
No LTP Enhancement	Dose too low or healthy tissue	σ1R agonists often show "ceiling effects" in healthy tissue. Test in pathological models (e.g., scopolamine-treated or aged animals) where plasticity is impaired.
Precipitation	Oxalate salt + High Ca^{2+}	Although rare at nM concentrations, ensure stock is 100% DMSO. Do not add stock directly to high-calcium aCSF without intermediate dilution steps.
Non-Specific Effects	Off-target binding	Blockade Control: Pre-treat slices with NE-100 (1 µM) 15 mins before PPCC. If the effect persists, it is NOT σ1R-mediated.
Bell-Shaped Curve	Typical Sigma Pharmacology	σ1R ligands often exhibit bell-shaped dose-response curves. If 1 µM fails, reduce dose to 10–30 nM.

References

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Sources

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- 2. (±)-PPCC oxalate | CAS 932736-90-8 | SCBT - Santa Cruz Biotechnology [scbt.com]
- 3. Frontiers | Defining the ligand-dependent proximatome of the sigma 1 receptor [frontiersin.org]
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